

Foreword: The Structural Elucidation of a Privileged Scaffold

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Compound of Interest

Compound Name: 2-Azaspiro[4.4]nonan-3-one

CAS No.: 75751-72-3

Cat. No.: B1268585

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In the landscape of modern medicinal chemistry and drug development, the γ -lactam ring stands out as a "privileged scaffold"—a molecular framework that is a recurring motif in a multitude of bioactive natural products and synthetic pharmaceuticals.^{[1][2]} When incorporated into a spirocyclic system, such as in **2-Azaspiro[4.4]nonan-3-one**, the resulting three-dimensional architecture offers a rigid and defined orientation of functional groups, making it a highly attractive building block for designing novel therapeutic agents.^[3] The precise characterization of this scaffold is paramount, as its structural integrity underpins its biological activity.

This technical guide provides a comprehensive exploration of the spectroscopic signature of **2-Azaspiro[4.4]nonan-3-one** (CAS: 75751-72-3).^{[4][5]} As experimental data for this specific compound is not aggregated in a single public source, this document synthesizes foundational spectroscopic principles, data from analogous structures, and predictive models to present a holistic analytical profile. We will delve into the nuances of Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), explaining not just the data itself, but the causal logic behind the expected spectral outcomes and the experimental choices required to obtain them. This guide is intended for researchers, scientists, and drug

development professionals who require a deep and practical understanding of how to confirm the identity, purity, and structure of this important molecular entity.

Figure 1: IUPAC Numbering of **2-Azaspiro[4.4]nonan-3-one**.

Part 1: ^1H and ^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of small molecule structural elucidation, providing unparalleled insight into the connectivity and chemical environment of atoms. For a molecule like **2-Azaspiro[4.4]nonan-3-one**, with its distinct proton and carbon environments, NMR is indispensable.

Predicted ^1H NMR Spectrum (500 MHz, CDCl_3)

The asymmetry introduced by the spiro center (C4) and the lactam functionality results in a complex but interpretable spectrum. Protons on the same carbon atom can be chemically non-equivalent (diastereotopic) due to the chiral nature of the spirocyclic system, leading to more complex splitting patterns than might be naively expected.

- **N-H Proton (N2-H):** A broad singlet is expected around δ 6.0-7.5 ppm. The broadness is due to quadrupole broadening from the ^{14}N nucleus and potential hydrogen exchange. Its chemical shift can be highly dependent on concentration and solvent.
- **Protons α to Nitrogen (C5-H₂):** These protons are adjacent to the nitrogen atom. A triplet is anticipated around δ 3.2-3.5 ppm.
- **Protons α to Carbonyl (C1-H₂):** These protons are deshielded by the anisotropic effect of the carbonyl group and are adjacent to the spiro center. A singlet or a narrow multiplet is expected around δ 2.4-2.6 ppm.
- **Cyclopentane Protons (C6-H₂, C7-H₂, C8-H₂, C9-H₂):** These eight protons will appear as a series of complex, overlapping multiplets in the aliphatic region, typically between δ 1.5-2.0 ppm. Due to the rigidity of the spirocyclic system, the axial and equatorial protons of the cyclopentane ring are diastereotopic and will have different chemical shifts and coupling constants.

Table 1: Predicted ^1H NMR Data

Proton Assignment	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Integration
NH	6.0 - 7.5	br s (broad singlet)	1H
C5-H ₂	3.2 - 3.5	t (triplet)	2H
C1-H ₂	2.4 - 2.6	s (singlet)	2H

| C6, C7, C8, C9-H₂ | 1.5 - 2.0 | m (multiplet) | 8H |

Predicted ^{13}C NMR Spectrum (125 MHz, CDCl_3)

The proton-decoupled ^{13}C NMR spectrum provides a count of the unique carbon environments. For the $\text{C}_8\text{H}_{13}\text{NO}$ formula, we expect to see all eight carbon signals.[\[4\]](#)

- Carbonyl Carbon (C3): This amide carbonyl carbon is the most deshielded, appearing far downfield around δ 175-180 ppm.[\[6\]](#)
- Spiro Carbon (C4): This is a quaternary carbon, and as such, its signal will be of significantly lower intensity. It is expected in the range of δ 60-70 ppm.
- Carbon α to Nitrogen (C5): This carbon is attached to the electronegative nitrogen and will appear around δ 45-50 ppm.
- Carbon α to Carbonyl (C1): This methylene carbon is adjacent to the carbonyl and the spiro center, expected around δ 35-40 ppm.
- Cyclopentane Carbons (C6, C7, C8, C9): These four methylene carbons will appear in the aliphatic region. Due to symmetry, C6 and C9 may be equivalent, as might C7 and C8, potentially reducing the number of signals for this ring to two or three distinct peaks between δ 20-40 ppm.[\[6\]](#)

Table 2: Predicted ^{13}C NMR Data

Carbon Assignment	Predicted Chemical Shift (δ , ppm)
C3 (C=O)	175 - 180
C4 (Spiro, Cq)	60 - 70
C5 (CH ₂)	45 - 50
C1 (CH ₂)	35 - 40

| C6, C7, C8, C9 (CH₂) | 20 - 40 |

Experimental Protocol: NMR Spectroscopy

Causality: The choice of a high-field spectrometer (e.g., 500 MHz) is crucial for resolving the complex multiplets of the cyclopentane protons. Deuterated chloroform (CDCl₃) is a standard solvent for non-polar to moderately polar organic molecules. Tetramethylsilane (TMS) is used as an internal standard for referencing the chemical shifts to 0 ppm.

- Sample Preparation: Accurately weigh approximately 5-10 mg of **2-Azaspiro[4.4]nonan-3-one** and dissolve it in ~0.7 mL of CDCl₃ containing 0.03% v/v TMS.
- Transfer: Transfer the solution to a clean, dry 5 mm NMR tube.
- Instrumentation: Place the sample in a 500 MHz NMR spectrometer equipped with a broadband probe.
- Tuning and Shimming: Tune the probe to the frequencies of ¹H and ¹³C. Perform automated or manual shimming to optimize the magnetic field homogeneity.
- ¹H Spectrum Acquisition:
 - Acquire a standard one-pulse ¹H experiment.
 - Use a 30° pulse angle to ensure quantitative integration with a short relaxation delay (1-2 seconds).
 - Acquire 16-32 scans for a good signal-to-noise ratio.

- ¹³C Spectrum Acquisition:
 - Acquire a proton-decoupled ¹³C experiment (e.g., zgpg30).
 - Use a spectral width of ~240 ppm.
 - Acquire 1024-4096 scans, as the ¹³C nucleus is much less sensitive than ¹H. A longer relaxation delay (2-5 seconds) may be necessary to observe the quaternary spiro carbon.
- Data Processing: Apply Fourier transformation, phase correction, and baseline correction to the acquired Free Induction Decays (FIDs). Calibrate the ¹H and ¹³C spectra using the TMS signal at 0.00 ppm.

Part 2: Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and effective technique for identifying the functional groups present in a molecule. The vibrational frequencies of bonds provide a distinct fingerprint of the compound's structure.

Predicted IR Absorption Bands

The key functional groups in **2-Azaspiro[4.4]nonan-3-one** are the secondary amide (lactam) and the aliphatic C-H bonds.

- N-H Stretch: A moderate to strong, sharp absorption band is expected in the region of 3200-3300 cm⁻¹. This is characteristic of a secondary amine/amide N-H bond.
- C-H Stretch (sp³): Strong, sharp absorption bands will appear just below 3000 cm⁻¹, typically in the 2850-2960 cm⁻¹ region, corresponding to the stretching vibrations of the methylene groups in the cyclopentane and pyrrolidinone rings.^[7]
- C=O Stretch (Amide I band): This is the most intense and diagnostic peak in the spectrum. For a five-membered lactam ring, the ring strain increases the carbonyl stretching frequency. A very strong, sharp absorption is expected between 1680-1710 cm⁻¹.^[7]

Table 3: Predicted Characteristic IR Absorptions

Functional Group	Vibration Type	Predicted Frequency (cm ⁻¹)	Intensity
N-H (Lactam)	Stretch	3200 - 3300	Strong, Sharp
C-H (Aliphatic)	Stretch	2850 - 2960	Strong, Sharp

| C=O (γ-Lactam) | Stretch (Amide I) | 1680 - 1710 | Very Strong, Sharp |

Experimental Protocol: Attenuated Total Reflectance (ATR)-IR Spectroscopy

Causality: ATR is the preferred method for solid samples as it requires minimal sample preparation and provides high-quality, reproducible spectra.

- **Background Collection:** Ensure the ATR crystal (typically diamond or germanium) is clean. Collect a background spectrum of the empty crystal to subtract atmospheric H₂O and CO₂ absorptions.
- **Sample Application:** Place a small amount (1-2 mg) of solid **2-Azaspiro[4.4]nonan-3-one** onto the ATR crystal.
- **Pressure Application:** Use the instrument's pressure clamp to ensure firm contact between the sample and the crystal.
- **Spectrum Acquisition:** Collect the sample spectrum. Typically, 16-32 scans are co-added at a resolution of 4 cm⁻¹ over the range of 4000-400 cm⁻¹.
- **Data Processing:** The software will automatically perform the ATR correction and background subtraction. Label the significant peaks.

Part 3: Mass Spectrometry (MS)

Mass spectrometry provides the exact molecular weight and, through fragmentation analysis, valuable information about the molecular structure.

Predicted Mass-to-Charge Ratios (m/z)

The molecular formula $C_8H_{13}NO$ gives a monoisotopic mass of 139.0997 Da.[4][8] Depending on the ionization technique, different ions will be observed.

- Electrospray Ionization (ESI): This soft ionization technique is ideal for polar molecules and typically produces protonated or adducted molecules with minimal fragmentation.
 - $[M+H]^+$: 140.1070 m/z
 - $[M+Na]^+$: 162.0889 m/z
- Electron Ionization (EI): This high-energy technique causes extensive fragmentation, providing a structural fingerprint.
 - Molecular Ion $[M]^+$: 139.1 m/z. This may be weak or absent.

Table 4: Predicted m/z Values for Key Ions

Ion	Ionization Mode	Predicted m/z	Notes
$[M+H]^+$	ESI (positive)	140.1070	Protonated molecule
$[M+Na]^+$	ESI (positive)	162.0889	Sodium adduct
$[M]^+$	EI	139.1	Molecular ion
$[M-CO]^+$	EI	111.1	Loss of carbon monoxide

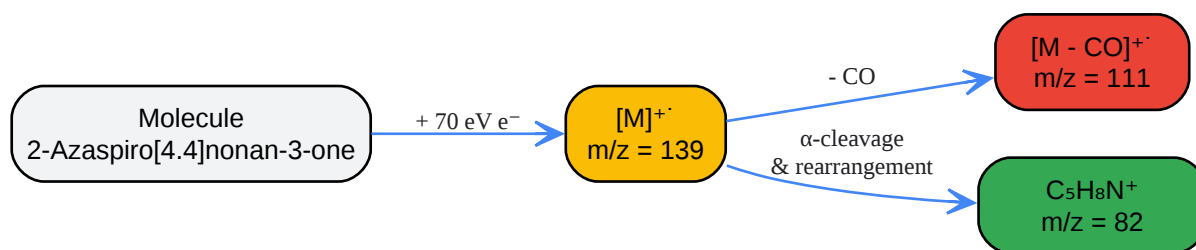
| $C_5H_8N^+$ | EI | 82.1 | α -cleavage product |

Predicted Fragmentation Pathway (Electron Ionization)

Under EI conditions, the fragmentation of cyclic amides is often initiated by cleavage of the bonds alpha to the nitrogen atom (α -cleavage), which is a common and stabilizing fragmentation pathway for amines.[9]

- Molecular Ion Formation: The initial event is the removal of an electron to form the radical cation, $[M]^+$, at m/z 139.

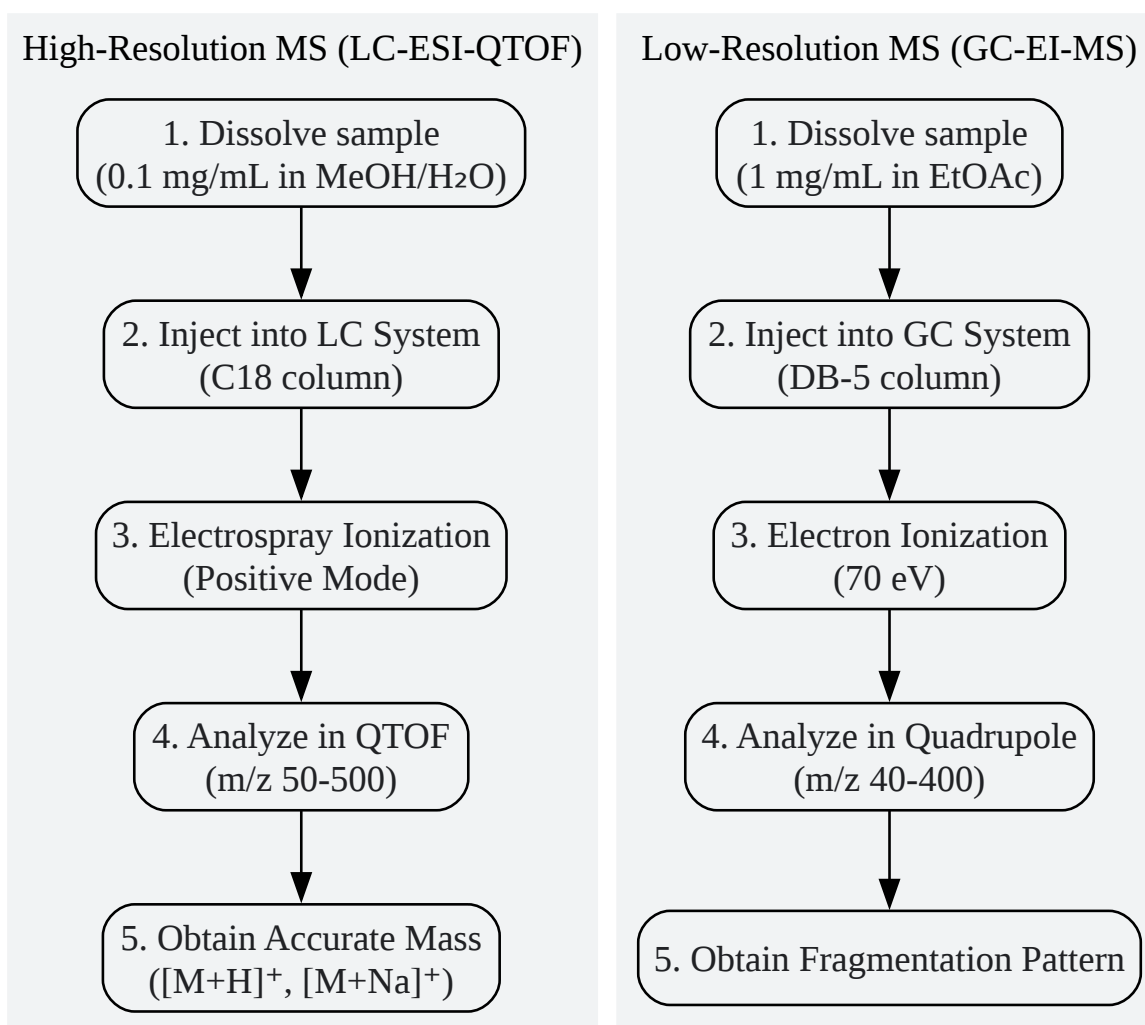
- Loss of Carbon Monoxide: A characteristic fragmentation for lactams is the loss of a neutral CO molecule (28 Da) to yield an ion at m/z 111.
- α -Cleavage: Cleavage of the C4-C5 or C4-C9 bond can lead to the formation of stable iminium cations or other radical cations, providing information about the ring structures. A significant fragment at m/z 82 could arise from cleavage of the cyclopentane ring at the spiro center followed by rearrangement.



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Figure 2: Simplified Predicted EI Fragmentation Pathway.

Experimental Protocol: Mass Spectrometry



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Figure 3: Experimental workflows for Mass Spectrometry analysis.

A. High-Resolution Mass Spectrometry (HRMS) via LC-ESI-QTOF

- Sample Preparation: Prepare a dilute solution of the compound (~0.1 mg/mL) in a mixture of methanol and water.
- Instrumentation: Use a Liquid Chromatography (LC) system coupled to a Quadrupole Time-of-Flight (QTOF) mass spectrometer with an ESI source.
- LC Method: Inject 5 μ L of the sample onto a C18 column. Run a simple isocratic method with 50:50 acetonitrile:water (containing 0.1% formic acid) for 5 minutes. The formic acid aids in

protonation.

- MS Acquisition: Acquire data in positive ion mode over a mass range of m/z 50-500. The QTOF analyzer will provide mass accuracy better than 5 ppm, allowing for unambiguous molecular formula confirmation.

B. Low-Resolution Fragmentation Analysis via GC-EI-MS

- Sample Preparation: Prepare a solution of ~1 mg/mL in a volatile organic solvent like ethyl acetate.
- GC Method: Inject 1 μ L into a Gas Chromatograph (GC) equipped with a standard non-polar column (e.g., DB-5ms). Use a temperature program starting at 100 °C, ramping to 250 °C at 10 °C/min.
- MS Acquisition: The eluent from the GC is directed into an EI source (standard 70 eV). A quadrupole analyzer scans a mass range of m/z 40-400.
- Data Analysis: Compare the resulting fragmentation pattern to predicted pathways and library databases (if available).

Conclusion

The structural integrity of **2-Azaspiro[4.4]nonan-3-one** can be unequivocally confirmed through a synergistic application of NMR, IR, and MS. ^1H and ^{13}C NMR define the carbon-hydrogen framework and connectivity. IR spectroscopy provides a rapid confirmation of the key γ -lactam functional group. Finally, high-resolution MS confirms the elemental composition, while GC-MS reveals a characteristic fragmentation fingerprint. This guide provides the foundational data and protocols necessary for researchers to confidently identify and characterize this valuable spirocyclic scaffold, ensuring the quality and reliability of their scientific endeavors.

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